

stability and storage conditions for Methyl 5-bromo-2-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 5-bromo-2-methoxybenzoate

Cat. No.: B1367446

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An In-Depth Technical Guide to the Stability and Storage of **Methyl 5-bromo-2-methoxybenzoate**

This guide provides an in-depth analysis of the chemical stability, optimal storage conditions, and handling procedures for **Methyl 5-bromo-2-methoxybenzoate** (CAS No. 7120-41-4). Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental chemical principles with practical, field-proven insights to ensure the long-term integrity and reliability of this critical reagent.

Introduction: Compound Profile

Methyl 5-bromo-2-methoxybenzoate is a substituted aromatic ester widely utilized as a key building block in organic synthesis, particularly in the development of novel therapeutics such as PROTACs (Proteolysis Targeting Chimeras). Its molecular structure, featuring an ester group, a methoxy ether, and a bromine atom on the benzene ring, dictates its reactivity and stability profile. Understanding these characteristics is paramount for preventing degradation, ensuring experimental reproducibility, and maintaining purity in downstream applications.

Molecular Structure:

- Name: **Methyl 5-bromo-2-methoxybenzoate**
- Synonyms: 5-Bromo-2-methoxybenzoic acid methyl ester, Methyl 5-bromo-o-anisate^[1]

- CAS Number: 7120-41-4[\[2\]](#)
- Molecular Formula: C₉H₉BrO₃[\[2\]](#)
- Molecular Weight: 245.07 g/mol [\[1\]](#)

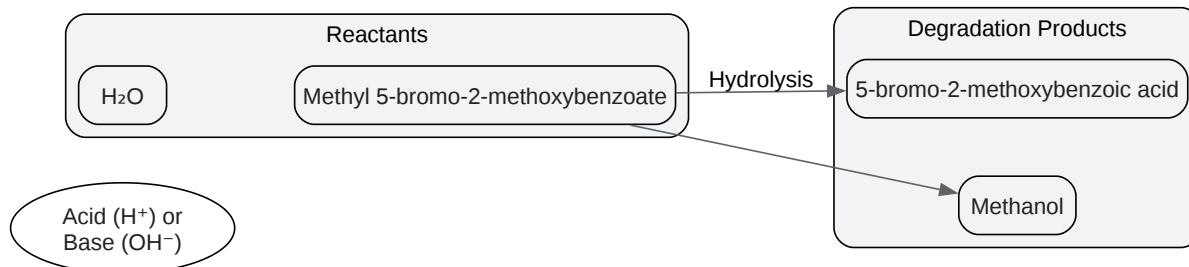
Chemical Stability Profile

The stability of **Methyl 5-bromo-2-methoxybenzoate** is influenced by several factors, primarily its susceptibility to hydrolysis and potential sensitivity to light. Understanding the mechanisms behind these degradation pathways is crucial for establishing effective storage and handling protocols.

Susceptibility to Hydrolysis

The most significant degradation pathway for this compound is the hydrolysis of its methyl ester functional group. This reaction can be catalyzed by both acids and bases, or proceed slowly in the presence of water, cleaving the ester bond to yield 5-bromo-2-methoxybenzoic acid and methanol.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Mechanism: The reaction involves a nucleophilic attack on the electrophilic carbonyl carbon of the ester. In basic conditions, a hydroxide ion acts as the nucleophile, leading to a tetrahedral intermediate that collapses to form the carboxylate salt and methanol.[\[4\]](#)[\[6\]](#) Under acidic conditions, the carbonyl oxygen is protonated, increasing the electrophilicity of the carbonyl carbon for attack by water.
- Causality: The presence of moisture is the primary driver for this degradation. The rate of hydrolysis is significantly accelerated by acidic or basic contaminants. Therefore, preventing exposure to moisture and maintaining a neutral pH environment are the most critical factors for preserving the compound's integrity. High temperatures can also increase the rate of hydrolysis.[\[7\]](#)

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Caption: Potential hydrolysis degradation pathway for **Methyl 5-bromo-2-methoxybenzoate**.

Photostability

Brominated aromatic compounds can be sensitive to light, particularly UV radiation.^[8] Although specific photostability data for **Methyl 5-bromo-2-methoxybenzoate** is not extensively published, the carbon-bromine (C-Br) bond can be susceptible to photolytic cleavage, potentially leading to the formation of radical species and subsequent secondary degradation products.

- Causality: Energy from photons can be absorbed by the molecule, promoting it to an excited state where bond cleavage is more likely. To mitigate this risk, the compound should be shielded from light, especially direct sunlight and UV sources.^[9]

Thermal Stability

Methyl 5-bromo-2-methoxybenzoate is a solid at room temperature and possesses a high boiling point, indicating good thermal stability under standard laboratory conditions. However, elevated temperatures can accelerate degradation, particularly hydrolysis if moisture is present.^[7]

Incompatible Materials

As a general precaution for aromatic esters, contact with strong oxidizing agents and strong bases should be avoided.^[10] Strong bases will catalyze rapid hydrolysis, while strong oxidizing

agents could potentially react with the aromatic ring or the methoxy group.

Recommended Storage and Handling

Based on the chemical stability profile, the following conditions are recommended to ensure the long-term purity and integrity of **Methyl 5-bromo-2-methoxybenzoate**. Supplier recommendations generally indicate storage at room temperature, though specific product lots may have different advice.[\[2\]](#)[\[11\]](#)

Parameter	Recommendation	Rationale (The "Why")
Temperature	Store at controlled room temperature (e.g., 20-25°C). Some suppliers may recommend refrigeration (-20°C) for long-term storage. [1]	Prevents acceleration of degradation reactions. Avoids freeze-thaw cycles which can introduce moisture.
Atmosphere	Store in a tightly sealed container, preferably under an inert atmosphere (e.g., Argon or Nitrogen).	Minimizes exposure to atmospheric moisture, preventing hydrolysis. [5] An inert atmosphere displaces oxygen, reducing the risk of oxidative degradation.
Light	Keep in a light-resistant container, such as an amber glass vial or an opaque container. [9]	Protects the compound from potential photolytic degradation due to UV or visible light exposure. [8][12]
Moisture	Store in a dry, well-ventilated place. Use of a desiccator for long-term storage is advisable.	Directly prevents the primary degradation pathway of hydrolysis by minimizing contact with water. [13]
Handling	Use personal protective equipment (gloves, safety glasses). Handle in a well-ventilated area or fume hood. [13][14]	Ensures operator safety and prevents contamination of the material.

Protocol: Forced Degradation Stability Study

To empirically validate the stability of a given batch of **Methyl 5-bromo-2-methoxybenzoate**, a forced degradation study is essential. This protocol provides a self-validating system by comparing the compound's purity under stress conditions against a control.

Objective

To assess the stability of **Methyl 5-bromo-2-methoxybenzoate** under hydrolytic (acidic, basic), oxidative, photolytic, and thermal stress conditions.

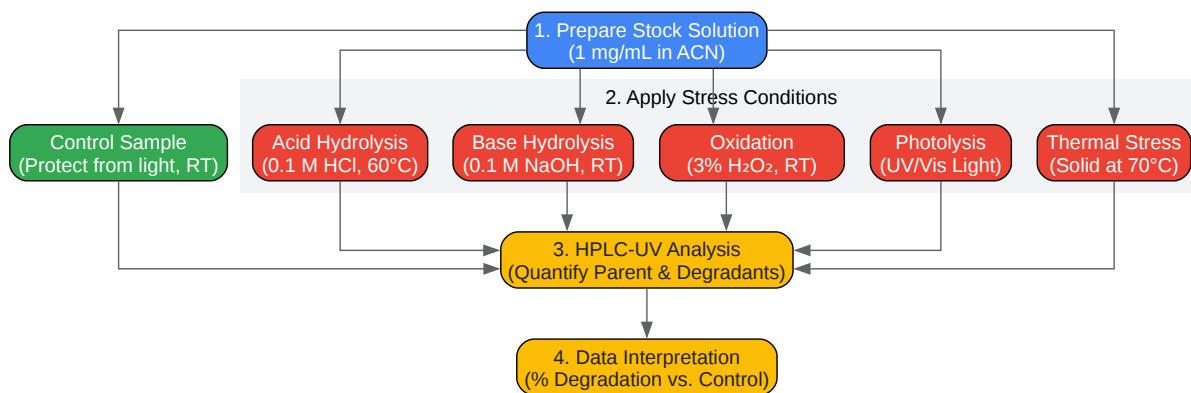
Materials and Equipment

- **Methyl 5-bromo-2-methoxybenzoate**
- HPLC-grade Acetonitrile and Water
- Hydrochloric Acid (HCl), Sodium Hydroxide (NaOH), Hydrogen Peroxide (H₂O₂)
- HPLC system with a UV detector and a suitable C18 column
- pH meter, calibrated oven, photostability chamber (with UV/Vis lamps)
- Class A volumetric flasks and pipettes

Experimental Workflow

- Preparation of Stock Solution: Accurately weigh and dissolve **Methyl 5-bromo-2-methoxybenzoate** in a suitable solvent (e.g., acetonitrile) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Application of Stress Conditions:
 - Acid Hydrolysis: Mix stock solution with 0.1 M HCl. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Mix stock solution with 0.1 M NaOH. Keep at room temperature for 2 hours.
 - Oxidative Degradation: Mix stock solution with 3% H₂O₂. Keep at room temperature for 24 hours.
 - Thermal Degradation: Place the solid compound in a 70°C oven for 48 hours, then dissolve for analysis.
 - Photolytic Degradation: Expose the stock solution in a quartz cuvette to UV (254 nm) and visible light in a photostability chamber.

- Control Sample: Prepare a sample by diluting the stock solution with the solvent mixture and store it under normal conditions (room temperature, protected from light).
- Sample Analysis:
 - At specified time points, withdraw aliquots from each stress condition.
 - Neutralize the acidic and basic samples if necessary.
 - Dilute all samples to a suitable concentration for HPLC analysis.
 - Analyze all samples, including the control, by a validated HPLC-UV method. Monitor the peak area of the parent compound and look for the appearance of new peaks corresponding to degradation products.
- Data Interpretation: Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed samples to that in the control sample. Characterize major degradation products if possible (e.g., by comparing retention times with a standard of the expected hydrolytic product).



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Caption: Experimental workflow for a forced degradation stability study.

Conclusion

The primary factor affecting the stability of **Methyl 5-bromo-2-methoxybenzoate** is its susceptibility to hydrolysis, which is exacerbated by moisture, non-neutral pH, and elevated temperatures. A secondary consideration is its potential for photodegradation. By implementing proper storage and handling procedures—namely, keeping the compound in a tightly sealed, light-resistant container in a cool, dry environment—researchers can effectively mitigate these risks and ensure the material's integrity for reliable and reproducible scientific outcomes.

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